

Solubility of Triethylmethylammonium chloride in organic solvents

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An In-depth Technical Guide to the Solubility of **Triethylmethylammonium Chloride** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethylmethylammonium chloride (TEMAC) is a quaternary ammonium salt with a wide range of applications in organic synthesis, catalysis, and as a phase transfer catalyst. Its effectiveness in these applications is often dictated by its solubility in various organic solvents. This technical guide provides a comprehensive overview of the solubility of triethylmethylammonium chloride, including qualitative solubility information, a detailed experimental protocol for quantitative solubility determination, and the factors influencing its solubility profile.

Chemical Structure and Properties:

- Chemical Name: Triethylmethylammonium chloride
- Synonyms: N,N,N-Triethyl-N-methylammonium chloride, Methyltriethylammonium chloride[1]
- CAS Number: 10052-47-8
- Molecular Formula: C7H18CIN[1]



Molecular Weight: 151.68 g/mol [1]

Appearance: White to off-white crystalline solid

Melting Point: 282-284 °C[2]

Solubility Profile

Quantitative solubility data for **triethylmethylammonium chloride** in a range of common organic solvents is not extensively reported in publicly available literature. However, qualitative assessments indicate that it is soluble in water and various organic solvents.

Qualitative Solubility

Based on the general principles of solubility for quaternary ammonium salts, which are ionic compounds, the following qualitative solubility profile can be expected:

- High Solubility: in polar protic solvents (e.g., water, methanol, ethanol) and polar aprotic solvents (e.g., DMSO, DMF). The polarity of these solvents allows for effective solvation of the triethylmethylammonium cation and the chloride anion.
- Moderate to Low Solubility: in solvents of intermediate polarity (e.g., acetone, acetonitrile, chloroform).
- Insoluble or Sparingly Soluble: in nonpolar solvents (e.g., hexane, toluene, diethyl ether).

For a related compound, triethylamine hydrochloride, qualitative data indicates it is "very soluble" in ethanol and chloroform.[3][4] While this provides some context, it is important to note that this is a different compound, and experimental verification for **triethylammonium chloride** is necessary.

Quantitative Solubility Data

Due to the lack of specific quantitative data in the literature, the following table is provided for researchers to populate with their own experimentally determined values. The subsequent section details a robust protocol for obtaining this data.



| Organic Solvent | Chemical Formula | Polarity (Dielectric Constant) | Solubility (g/100 g solvent) at 25 °C |
|------------------------------------|----------------------------------|-----------------------------------|---|
| Methanol | СН₃ОН | 32.7 | _ |
| Ethanol | C ₂ H ₅ OH | 24.5 | |
| Acetone | C₃H ₆ O | 20.7 | |
| Acetonitrile | C ₂ H ₃ N | 37.5 | _ |
| Chloroform | CHCl₃ | 4.81 | _ |
| Dichloromethane | CH ₂ Cl ₂ | 9.08 | _ |
| Tetrahydrofuran (THF) | C ₄ H ₈ O | 7.5 | _ |
| Toluene | С7Н8 | 2.38 | _ |
| n-Hexane | C ₆ H ₁₄ | 1.88 | _ |
| Dimethyl Sulfoxide (DMSO) | C ₂ H ₆ OS | 46.7 | _ |
| N,N- Dimethylformamide (DMF) | СзН7NO | 36.7 | _ |

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **triethylmethylammonium chloride** in organic solvents, based on the isothermal shake-flask method.[5]

Materials and Equipment

- Triethylmethylammonium chloride (high purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (± 0.0001 g)



- Thermostatic water bath or incubator with temperature control (± 0.1 °C)
- Glass vials or flasks with airtight seals
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC, IC, or gravimetric analysis)

Experimental Workflow

The overall experimental workflow for determining the solubility is depicted in the following diagram:



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Fig. 1: General workflow for experimental solubility determination.

Detailed Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of triethylmethylammonium chloride to a known mass or volume of the selected organic solvent in a sealed glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a thermostatic bath set to the desired temperature (e.g., 25 °C).
- Equilibration:
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to ensure equilibrium is reached. A minimum of 24 hours is recommended, but the optimal time



should be determined by preliminary experiments (i.e., measuring the concentration at different time points until it becomes constant).[5]

Sampling and Filtration:

- Once equilibrium is achieved, stop the stirring and allow the undissolved solid to settle for at least 1-2 hours at the constant experimental temperature.
- Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-heated or pre-cooled syringe to maintain the experimental temperature.
- Immediately filter the withdrawn sample through a syringe filter that is chemically resistant to the solvent to remove any suspended microcrystals.

· Quantification of Solute:

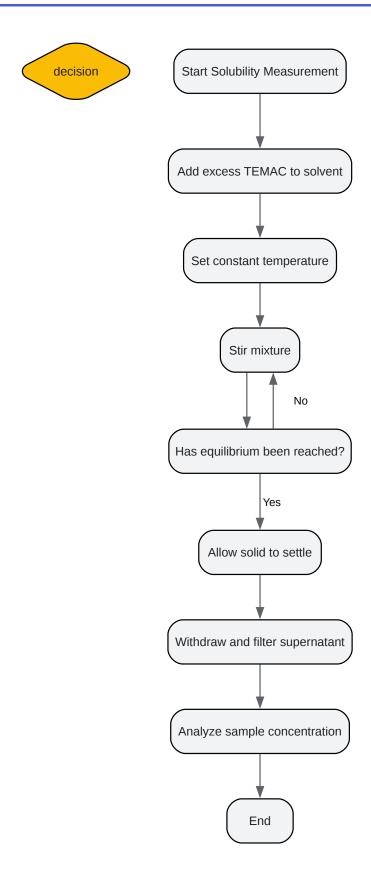
- Accurately determine the mass of the filtered aliquot.
- Evaporate the solvent from the aliquot under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the salt) and weigh the remaining solid **triethylmethylammonium chloride**.
- Alternatively, dilute the aliquot with a suitable solvent and determine the concentration of the triethylmethylammonium cation or the chloride anion using a calibrated analytical method such as High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., evaporative light scattering detector) or Ion Chromatography (IC).

Calculation of Solubility:

- Calculate the solubility using the following formula for gravimetric analysis: Solubility (
 g/100 g solvent) = (mass of residue / mass of solvent) * 100 where the mass of the solvent is the mass of the aliquot minus the mass of the residue.
- If an analytical technique is used, calculate the solubility based on the determined concentration and the density of the solvent.

The logical relationship for the decision-making process in the experimental protocol is outlined below:





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Fig. 2: Decision-making flow in the solubility determination protocol.



Factors Influencing Solubility

The solubility of **triethylmethylammonium chloride** is influenced by several key factors:

- Solvent Polarity: As a salt, it is more soluble in polar solvents that can effectively solvate the cation and anion through ion-dipole interactions.
- Temperature: For most solid solutes, solubility increases with increasing temperature as the dissolution process is often endothermic. However, this should be determined experimentally for each solvent system.
- Hydrogen Bonding: The ability of the solvent to act as a hydrogen bond donor or acceptor can influence solubility. The chloride anion can act as a hydrogen bond acceptor.
- Lattice Energy of the Salt: The strength of the ionic interactions in the crystal lattice of triethylmethylammonium chloride must be overcome by the solvation energy for dissolution to occur.

Conclusion

While specific quantitative solubility data for **triethylmethylammonium chloride** in organic solvents is sparse in the literature, its properties as a quaternary ammonium salt suggest a preference for polar solvents. For applications requiring precise solubility values, the experimental protocol detailed in this guide provides a reliable framework for their determination. Understanding the solubility of this versatile compound is essential for optimizing its use in research, drug development, and industrial processes.

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